

Cyclohexanesulfinamide: A Technical Guide to its Synthesis and Characterization

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Compound of Interest

Compound Name: Cyclohexanesulfinamide

Cat. No.: B15253271

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Abstract

Cyclohexanesulfinamide and its derivatives represent a class of sulfur-containing organic compounds with significant potential in medicinal chemistry and organic synthesis. While a singular, landmark discovery of the parent compound is not prominent in the scientific literature, its importance lies in its role as a versatile synthetic intermediate. This guide provides a comprehensive overview of a probable synthetic pathway for **cyclohexanesulfinamide**, detailed experimental protocols, and characteristic analytical data. The information presented is synthesized from established principles of organic chemistry and data from related compounds, offering a foundational technical resource for researchers.

Introduction

Sulfinamides are a class of organosulfur compounds characterized by a sulfur-nitrogen bond. The cyclohexyl moiety, with its distinct conformational properties, imparts specific steric and electronic characteristics to the sulfinamide group, making **cyclohexanesulfinamide** a valuable building block in the design of novel chemical entities. Its derivatives have been explored for various applications, including their potential as therapeutic agents. This document outlines the likely synthetic origins and detailed characterization of **cyclohexanesulfinamide**.

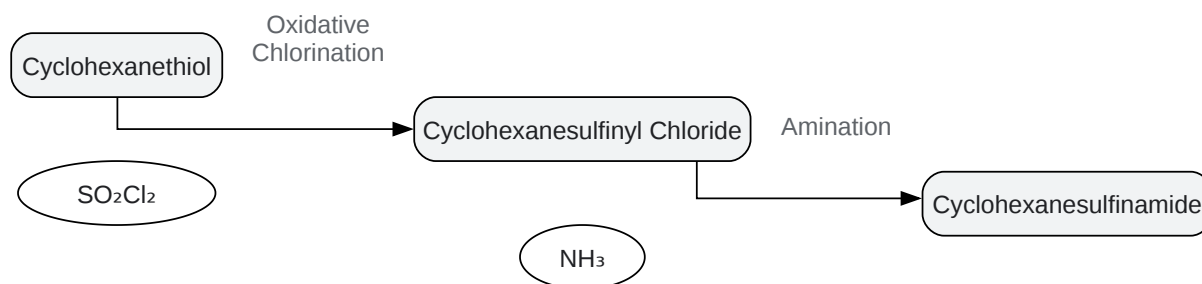
Proposed Synthesis of Cyclohexanesulfinamide

The synthesis of **cyclohexanesulfinamide** can be logically approached through a two-step process, starting from the readily available cyclohexanethiol. This pathway involves the formation of a key intermediate, cyclohexanesulfinyl chloride, followed by its reaction with an amine source.

A probable and efficient method for the synthesis of **cyclohexanesulfinamide** is outlined below:

- **Oxidative Chlorination of Cyclohexanethiol:** Cyclohexanethiol is reacted with a chlorinating agent, such as sulfuryl chloride (SO_2Cl_2) or N-chlorosuccinimide (NCS), in an inert solvent to yield cyclohexanesulfinyl chloride. This reaction is typically performed at low temperatures to minimize side reactions.
- **Amination of Cyclohexanesulfinyl Chloride:** The resulting cyclohexanesulfinyl chloride is then reacted with a source of ammonia, such as aqueous or gaseous ammonia, or an appropriate amine to yield the corresponding N-substituted **cyclohexanesulfinamide**.

This synthetic approach is illustrated in the workflow diagram below.



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Caption: Proposed synthetic workflow for **Cyclohexanesulfinamide**.

Experimental Protocols

The following are detailed, representative experimental protocols for the synthesis of **cyclohexanesulfinamide**.

Synthesis of Cyclohexanesulfinyl Chloride

Materials:

- Cyclohexanethiol
- Sulfuryl chloride (SO_2Cl_2)
- Dichloromethane (CH_2Cl_2) (anhydrous)
- Nitrogen gas (N_2)

Procedure:

- A solution of cyclohexanethiol (1 equivalent) in anhydrous dichloromethane is prepared in a round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet.
- The flask is cooled to 0 °C in an ice bath.
- Sulfuryl chloride (1.1 equivalents) is added dropwise to the stirred solution under a nitrogen atmosphere.
- The reaction mixture is stirred at 0 °C for 1 hour and then allowed to warm to room temperature, stirring for an additional 2 hours.
- The solvent and any volatile byproducts are removed under reduced pressure to yield crude cyclohexanesulfinyl chloride, which can be used in the next step without further purification.

Synthesis of Cyclohexanesulfinamide

Materials:

- Cyclohexanesulfinyl chloride (from the previous step)
- Aqueous ammonia (NH_4OH , 28-30%)
- Diethyl ether
- Magnesium sulfate (MgSO_4) (anhydrous)

Procedure:

- The crude cyclohexanesulfinyl chloride is dissolved in diethyl ether in a round-bottom flask and cooled to 0 °C.
- Aqueous ammonia (2.5 equivalents) is added dropwise to the stirred solution. A white precipitate will form.
- The reaction mixture is stirred at 0 °C for 30 minutes and then at room temperature for 1 hour.
- The reaction is quenched by the addition of water.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield **cyclohexanesulfinamide**.
- The crude product can be purified by column chromatography on silica gel or by recrystallization.

Characterization Data

The structural elucidation of **cyclohexanesulfinamide** is accomplished through a combination of spectroscopic techniques. The following tables summarize the expected quantitative data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ¹H NMR Spectroscopic Data for **Cyclohexanesulfinamide**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~3.0 - 3.2	m	1H	CH-S(O)NH ₂
~1.2 - 2.0	m	10H	Cyclohexyl CH ₂
~2.5 - 3.5	br s	2H	NH ₂

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Cyclohexanesulfinamide**

Chemical Shift (δ , ppm)	Assignment
~60 - 65	C-S(O)NH ₂
~25 - 35	Cyclohexyl CH ₂

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Cyclohexanesulfinamide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300 - 3400	Strong, Broad	N-H stretch (asymmetric and symmetric)
~2850 - 2950	Strong	C-H stretch (aliphatic)
~1580 - 1650	Medium	N-H bend
~1050 - 1100	Strong	S=O stretch

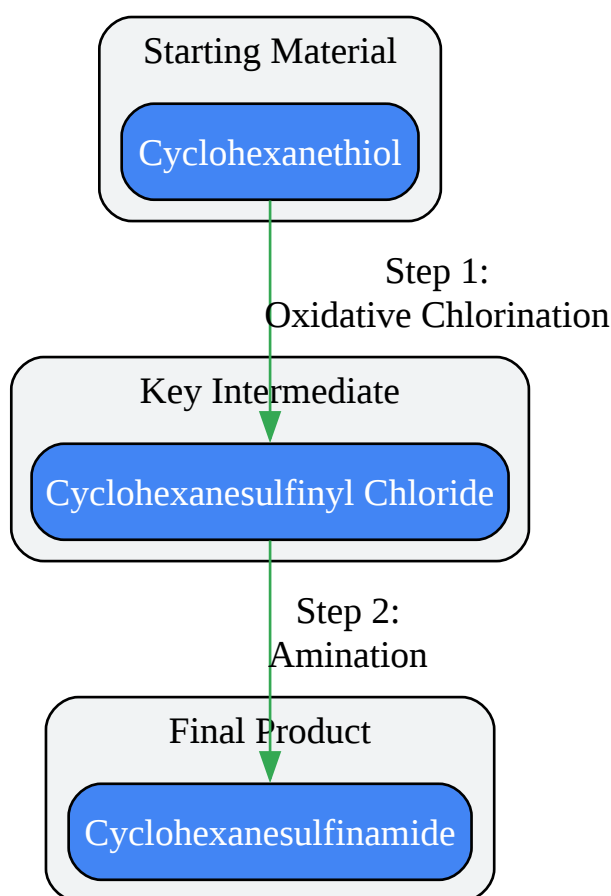
Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Cyclohexanesulfinamide**

m/z	Ion
[M+H] ⁺	Molecular Ion + 1
[M+Na] ⁺	Molecular Ion + 23

Signaling Pathways and Logical Relationships

At present, there are no well-established signaling pathways directly attributed to the parent **cyclohexanesulfinamide** molecule. Its primary role in the scientific literature is that of a synthetic intermediate. The logical relationship in its synthesis is a linear progression from a thiol to a sulfinyl chloride and finally to the sulfinamide.



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Caption: Logical progression of the synthesis of **Cyclohexanesulfinamide**.

Conclusion

Cyclohexanesulfinamide serves as a foundational structure in the development of more complex molecules. This guide provides a detailed, albeit representative, technical overview of its synthesis and characterization. The provided protocols and data are intended to be a valuable resource for researchers in organic synthesis and drug discovery, enabling the further exploration and application of this versatile chemical entity. While its own "discovery" may not be a single historical event, its utility is continually demonstrated in the synthesis of novel compounds with potential biological activity.

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